

"comparative spectroscopic analysis of N-substituted 1,3,5-triazinanes"

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Compound of Interest

Compound Name: 1,3,5-Triazine

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A Comparative Spectroscopic Guide to N-Substituted 1,3,5-Triazinanes for Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of N-substituted 1,3,5-triazinanes using various spectroscopic techniques. The information is compiled from recent studies to aid in the characterization and analysis of this important class of heterocyclic compounds, which are significant in medicinal chemistry and drug development for their diverse biological activities, including anticancer, antibacterial, antiviral, and anti-inflammatory properties.^{[1][2][3]}

Spectroscopic Data Comparison

The following tables summarize key quantitative data from Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS) for a selection of N-substituted 1,3,5-triazinane derivatives.

Infrared (IR) Spectroscopy

IR spectroscopy is instrumental in identifying the functional groups present in a molecule. For N-substituted 1,3,5-triazinanes, characteristic absorption bands are observed for N-H, C=N, and C-N bonds.

Compound Class/Derivative	N-H Stretching (cm ⁻¹)	C=N Stretching (cm ⁻¹)	C-N Stretching (cm ⁻¹)	Other Key Bands (cm ⁻¹)	Reference
2,4-Di(piperidin-1-yl)-6-(2-(pyridin-2-ylmethylene)hydrazinyl)-1,3,5-triazine	3223	1577	-	1514, 1440 (C=C)	[4]
2-(2-Benzylidenehydrazinyl)-4,6-di(piperidin-1-yl)-1,3,5-triazine	3280	1574	-	1504, 1446 (C=C)	[4]
4-(4-(2-Benzylidenehydrazinyl)-6-(piperidin-1-yl)-1,3,5-triazin-2-yl)morpholine	3224	1536	-	1485, 1441 (C=C)	[4]
N-(4-(dimethylamino)-1,3,5-triazin-2-yl)-2-oxo-2-(p-tolyl)acetamide	3443	1608	-	1689 (C=O)	[5]
N-(4-(dimethylamino)-1,3,5-triazin-2-yl)-2-oxo-2-(m-	3463	1602	-	1693 (C=O)	[5]

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Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for elucidating the detailed molecular structure of N-substituted 1,3,5-triazinanes.

^1H NMR Spectral Data (δ , ppm)

Compound	Triazine Ring Protons	Substituent Protons	Solvent	Reference
1,3,5-Triazine	9.20 (s)	-	-	[6]
2-Chloro-4-Methoxy-6-(NH-Asp(OtBu)-Ala-OMe)-1,3,5-triazine	-	1.37 (s, 9H), 1.41 (d, 3H), 3.01 (d, 3H), 3.72 (s, 3H), 4.01 (s, 3H), 4.36 (q, 1H), 5.03 (t, 1H)	CDCl ₃	[7]
2-(2-Benzylidenehydrazinyl)-4,6-di(piperidin-1-yl)-1,3,5-triazine	-	1.45 (s, 4H), 1.56 (s, 2H), 3.67 (s, 12H), 7.29–7.38 (m, 3H), 7.57 (d, 4H), 8.02 (s, 1H), 10.61 (s, 1H, NH)	DMSO-d ₆	[4]
4-(4-(2-(4-Chlorobenzylidene)hydrazinyl)-6-(piperidin-1-yl)-1,3,5-triazin-2-yl)morpholine	-	1.44 (s, 4H), 1.56 (s, 2H), 3.52–3.66 (m, 12H), 7.42 (d, 2H), 7.60 (d, 2H), 8.0 (s, 1H), 10.76 (s, 1H, NH)	DMSO-d ₆	[8]
N-(4-(dimethylamino)-1,3,5-triazin-2-yl)-2-oxo-2-phenylacetamide	8.53 (s, 1H)	11.59 (br, 1H), 8.10-8.00 (m, 2H), 7.69 (t, 1H), 7.55 (t, 2H), 3.10 (s, 3H), 2.57 (s, 3H)	CDCl ₃	[5]

¹³C NMR Spectral Data (δ, ppm)

Compound	Triazine Ring Carbons	Substituent Carbons	Solvent	Reference
1,3,5-Triazine	166.4	-	-	[9]
2-Chloro-4-Methoxy-6-(NH-Trp-Ala-OMe)-1,3,5-triazine	162.2, 163.4, 171.7, 172.5, 172.9	17.8, 27.7, 47.8, 52.3, 53.6, 54.6, 109.9, 111.6, 118.7, 120.2, 122.3, 124.4, 127.7, 136.4	CDCl ₃	[7]
2,4-Di(piperidin-1-yl)-6-(2-(pyridin-2-ylmethylene)hydrazinyl)-1,3,5-triazine	164.1, 164.3	24.4, 25.4, 43.5, 119.0, 123.1, 136.5, 141.5, 149.3, 154.0	DMSO-d ₆	[4]
4-(4-(2-(4-Bromobenzylidene)hydrazinyl)-6-(piperidin-1-yl)-1,3,5-triazin-2-yl)morpholine	164.2, 164.8	24.4, 25.4, 43.3, 43.5, 66.0, 121.9, 128.1, 131.5, 134.2, 140.1	DMSO-d ₆	[4]
N-(4-(dimethylamino)-1,3,5-triazin-2-yl)-2-oxo-2-(p-tolyl)acetamide	165.9, 163.7, 161.4	187.2, 145.4, 130.7, 129.9, 129.5, 36.7, 36.1, 21.9	CDCl ₃	[5]

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and molecular formula of the compounds.

Compound	Ionization Method	[M+H] ⁺ or M ⁺ (m/z)	Key Fragments (m/z)	Reference
1,3,5-Triazine	Electron Ionization	81	54, 27	[10]
N-(4-(dimethylamino)-1,3,5-triazin-2-yl)-2-oxo-2-(m-tolyl)acetamide	ESI	286.1312	-	[5]
N-(4-(dimethylamino)-1,3,5-triazin-2-yl)-2-oxo-2-(p-tolyl)acetamide	ESI	-	-	[5]
2,4-Di(piperidin-1-yl)-6-(2-(pyridin-2-ylmethylene)hydrazinyl)-1,3,5-triazine	Anal. Calcd.	366.46	-	[4]
4-(4-(2-Benzylidenehydrazinyl)-6-(piperidin-1-yl)-1,3,5-triazin-2-yl)morpholine	Anal. Calcd.	367.45	-	[4]

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research.

General Synthesis of N-Substituted 1,3,5-Triazinanes

A common method for synthesizing N-substituted **1,3,5-triazine** derivatives involves the nucleophilic substitution of chlorine atoms on a cyanuric chloride core. The reaction temperature is controlled to achieve mono-, di-, or tri-substitution.[3]

- Step 1 (Mono-substitution): Cyanuric chloride is reacted with a primary or secondary amine at 0-5 °C.
- Step 2 (Di-substitution): The temperature is raised to room temperature for the substitution of the second chlorine atom with another amine.
- Step 3 (Tri-substitution): The final substitution is typically carried out at an elevated temperature, often the boiling point of the solvent.

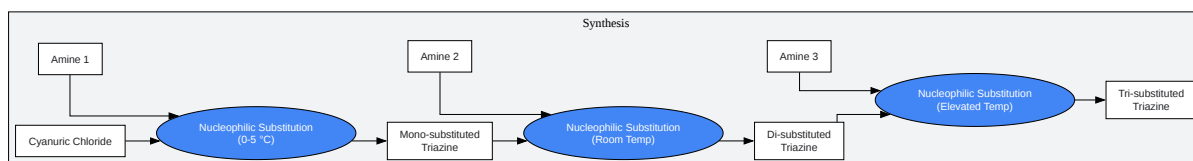
The synthesized compounds are often purified by recrystallization or column chromatography.
[5]

Spectroscopic Analysis Protocols

- IR Spectroscopy: Spectra are typically recorded on an FT-IR spectrometer. Solid samples are often prepared as KBr pellets.[4][5]
- NMR Spectroscopy: ^1H and ^{13}C NMR spectra are recorded on spectrometers operating at frequencies ranging from 300 to 700 MHz.[5][7][11] Deuterated solvents such as CDCl_3 and DMSO-d_6 are commonly used, with tetramethylsilane (TMS) as an internal standard.[5][11]
- Mass Spectrometry: Mass spectra are obtained using techniques like Electrospray Ionization (ESI) or Electron Ionization (EI).[5][10] High-resolution mass spectrometry (HRMS) is used for accurate mass determination.[5]

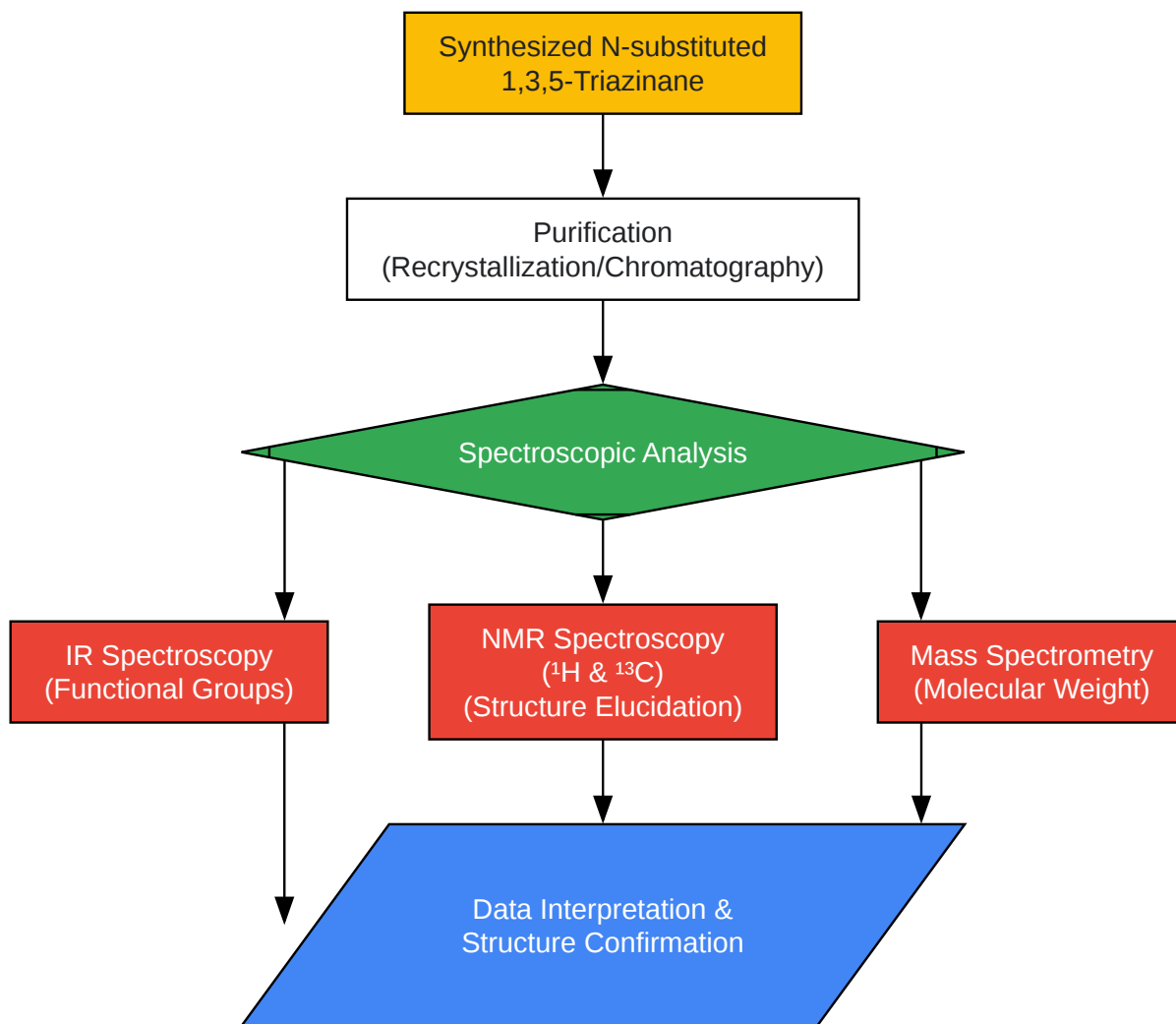
Visualization of Experimental Workflow

The following diagrams illustrate the general workflow for the synthesis and analysis of N-substituted 1,3,5-triazinanes.



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Caption: General workflow for the stepwise synthesis of N-substituted **1,3,5-triazines**.



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Caption: Workflow for the purification and spectroscopic analysis of N-substituted 1,3,5-triazinanes.

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References

- 1. Substituted 1,3,5-Triazine Heterocycles: Synthesis and Antibacterial Activity | Semantic Scholar [semanticscholar.org]
- 2. Green and Efficient Synthetic Protocol for 1,3,5-Triazine Derivatives with Anticancer Potential Against Colorectal Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Green synthesis of 1,3,5-triazine derivatives using a sonochemical protocol - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthesis and Characterization of New Series of 1,3-5-Triazine Hydrazone Derivatives with Promising Antiproliferative Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Selective Synthesis of N-[1,3,5]Triazinyl- α -Ketoamides and N-[1,3,5]Triazinyl-Amides from the Reactions of 2-Amine-[1,3,5]Triazines with Ketones - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 1,3,5-Triazine(290-87-9) ¹H NMR spectrum [chemicalbook.com]
- 7. 1,3,5-Triazine Nitrogen Mustards with Different Peptide Group as Innovative Candidates for AChE and BACE1 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. spectrabase.com [spectrabase.com]
- 10. 1,3,5-Triazine [webbook.nist.gov]
- 11. researchgate.net [researchgate.net]
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